

Personal protective equipment for handling JNJ-4355

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Compound of Interest

Compound Name: JNJ-4355

Cat. No.: B12394187

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Essential Safety and Handling Guide for JNJ-4355

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **JNJ-4355**, a highly potent MCL-1 (myeloid cell leukemia-1) inhibitor with antitumor activity.^[1] Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment. Given the high potency of this compound, it should be handled with the utmost care, similar to other high-potency active pharmaceutical ingredients (HPAPIs).

Hazard Profile and Safety Precautions

JNJ-4355 is a chemical probe and a potent MCL-1 inhibitor with a K_i of 18 pM.^[1] While a specific Safety Data Sheet (SDS) with comprehensive toxicological data is not publicly available, the compound's potent biological activity necessitates stringent safety protocols to prevent accidental exposure. All handling of **JNJ-4355** should occur in a controlled environment, such as a designated fume hood, to minimize the risk of inhalation or skin contact.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE for handling **JNJ-4355**.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn at all times. Gloves must be inspected before use and changed frequently, especially after direct contact with the compound.
Eye Protection	Safety glasses with side shields or goggles	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and airborne particles.
Respiratory Protection	Respirator	For handling powders or creating aerosols, a full-face respirator with appropriate cartridges should be used. In a well-ventilated area or fume hood, a disposable N95 respirator may be sufficient for handling small quantities.[3]
Body Protection	Laboratory coat	A buttoned lab coat must be worn to protect skin and clothing. For procedures with a higher risk of contamination, impervious clothing should be considered.

Quantitative Data Summary

The following table summarizes key in vitro potency and selectivity data for **JNJ-4355**, as well as its activity in cellular assays.[4] This data underscores the compound's high potency and should inform risk assessments and handling procedures.

Assay Type	Target/Cell Line	Result (Ki or AC50)
In vitro Potency	MCL1	0.015 nM (Ki)
In vitro Selectivity	hBCL2	> 3.75 μ M (Ki)
hBCL2A1 (BFL-1)	> 5 μ M (Ki)	
hBCL2L1 (BCL-XL)	> 5 μ M (Ki)	
Cellular Potency (Caspase Glo Assay)	MOLP-8	12 nM (AC50)
KMS12PE	69 nM (AC50)	
KMS12PE KO	> 30 μ M (AC50)	

Experimental Protocols

In vitro HTRF Assay for MCL1 Inhibition:

The in vitro potency of **JNJ-4355** was determined using a Homogeneous Time-Resolved Fluorescence (HTRF) assay. This competitive binding assay measures the ability of the compound to displace a fluorescently labeled tracer from the MCL1 protein. The resulting signal is inversely proportional to the binding affinity of the compound. The inhibitory constant (Ki) is then calculated from the IC50 value.

Caspase-Glo® Cellular Assay:

To assess the pro-apoptotic activity of **JNJ-4355** in a cellular context, a Caspase-Glo® assay was utilized with MOLP-8 and KMS12PE cell lines. This luminescent assay measures the activity of caspases 3 and 7, which are key executioner caspases in the apoptotic pathway. An increase in luminescence indicates an increase in caspase activity and, therefore, apoptosis. The half-maximal activity concentration (AC50) is determined from the dose-response curve.

Safe Handling and Disposal Plan

Safe handling of **JNJ-4355** requires a controlled environment and strict adherence to procedural steps to minimize exposure risk.

Operational Plan:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within the fume hood by lining it with absorbent, disposable material.
- **Weighing:** Weigh the solid compound in a ventilated balance enclosure to prevent the generation of dust.
- **Dissolving:** When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- **Post-Handling:** After handling, thoroughly decontaminate all surfaces and equipment. Wash hands and any exposed skin immediately and thoroughly.

Emergency Procedures:

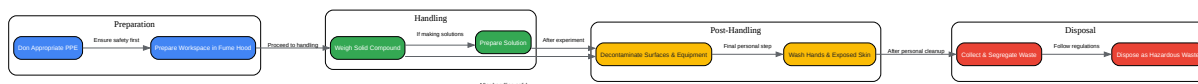
- **Inhalation:** Move the subject to fresh air. If necessary, provide artificial respiration.
- **Skin or Eye Contact:** Flush with large amounts of water. Remove contaminated clothing and wash it before reuse.
- **Ingestion:** Do not induce vomiting. Seek immediate medical attention.

Disposal Plan:

Proper disposal of **JNJ-4355** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Solid Waste:** Collect all solid waste, including unused compound and contaminated disposables (e.g., gloves, absorbent paper), in a clearly labeled, sealed container.
- **Liquid Waste:** Collect all liquid waste containing **JNJ-4355** in a separate, clearly labeled, and sealed waste container.
- **Disposal Route:** All waste must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.

Workflow for Safe Handling of JNJ-4355



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Caption: Workflow for the safe handling of **JNJ-4355**.

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